

# Lanasol Yellow 4G chemical properties and structure

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## Compound of Interest

Compound Name: *Lanasol Yellow 4G*

Cat. No.: *B3056300*

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## Lanasol Yellow 4G: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and experimental applications of **Lanasol Yellow 4G**, also known as C.I. Reactive Yellow 39. The information is tailored for professionals in research, scientific, and drug development fields, presenting quantitative data in accessible formats and detailing experimental protocols.

## Chemical Identity and Properties

**Lanasol Yellow 4G** is a reactive azo dye, characterized by its vibrant greenish-yellow hue.<sup>[1]</sup> It is primarily used in the textile industry for dyeing protein fibers such as wool and silk, as well as polyamide fibers.<sup>[1]</sup> Its reactive nature allows it to form covalent bonds with the fibers, resulting in excellent wash fastness.

Synonyms: C.I. Reactive Yellow 39, Lanaset Yellow 4GN<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Lanasol Yellow 4G** is presented in the table below.

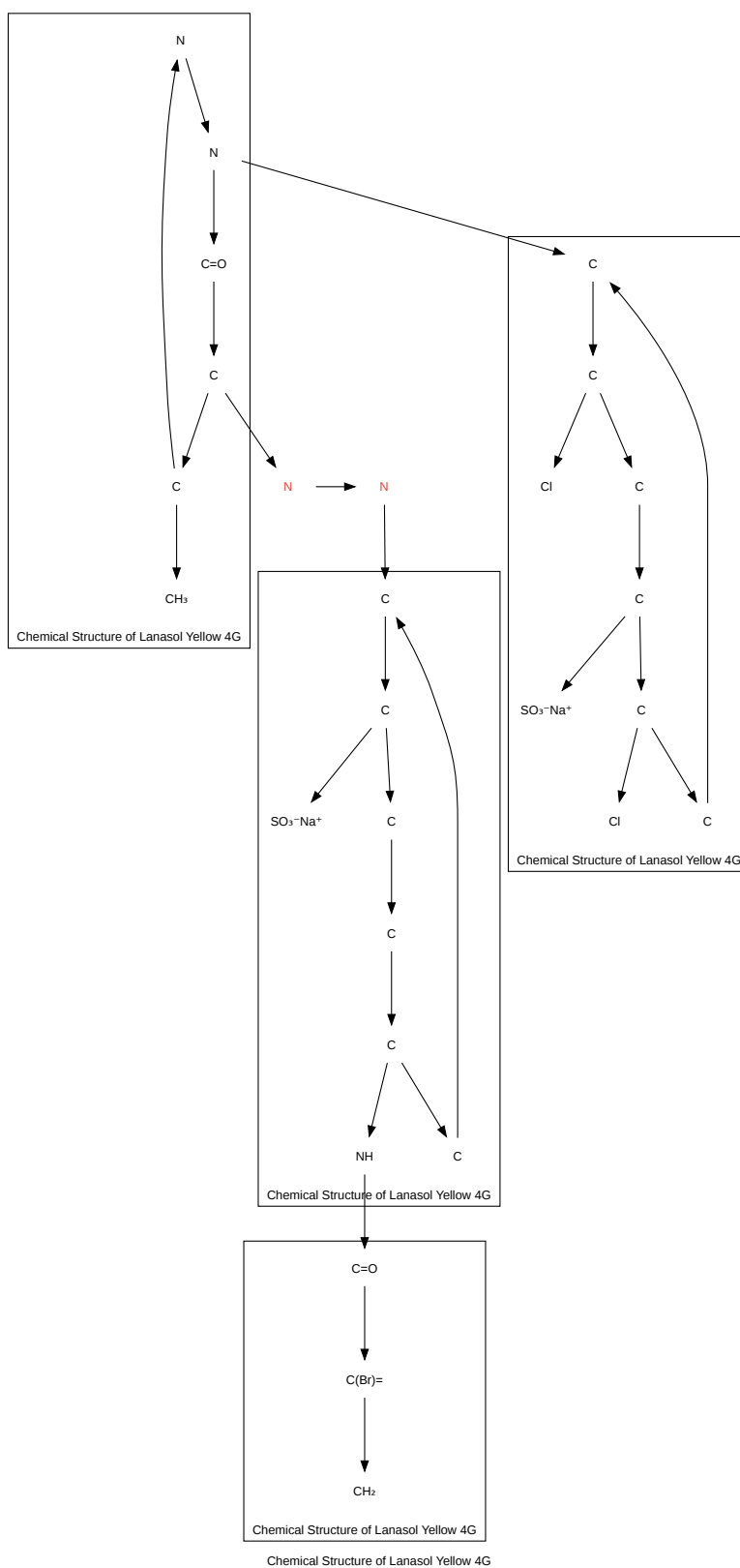
Property	Value	Source
CAS Number	70247-70-0	
Molecular Formula	C <sub>19</sub> H <sub>12</sub> BrCl <sub>2</sub> N <sub>5</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	
Molecular Weight	699.25 g/mol	
Appearance	Greenish-yellow powder	
Solubility in Water	100 g/L (at 90 °C)	
Absorption Maximum (λ <sub>max</sub> )	~400 nm	
pH (in 1 g/L water)	7.5 - 9	

## Toxicological Data

Test	Result	Species	Source
Oral LD50	> 2000 mg/kg	Rat	
Eye Irritation	Non-irritant	Rabbit	

## Chemical Structure

**Lanasol Yellow 4G** is a single azo class dye. The molecule contains a bromoacrylamide reactive group, which is responsible for its ability to form covalent bonds with fibers. The structure also includes two sulfonic acid groups, which impart water solubility.



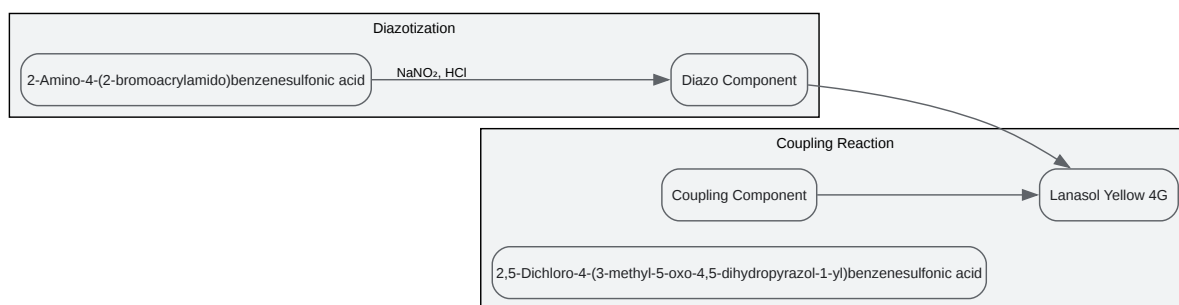
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Caption: Chemical Structure of **Lanasol Yellow 4G**.

## Experimental Protocols

### Synthesis of Lanasol Yellow 4G

The manufacturing process for **Lanasol Yellow 4G** involves a two-step diazotization and coupling reaction.



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Caption: Synthesis workflow for **Lanasol Yellow 4G**.

Methodology:

- **Diazotization:** 2-Amino-4-(2-bromoacrylamido)benzenesulfonic acid is treated with sodium nitrite in an acidic medium (e.g., hydrochloric acid) at a low temperature to form the corresponding diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid to form the final **Lanasol Yellow 4G** dye.

### Application in Wool Dyeing

**Lanasol Yellow 4G** is applied to wool and other protein fibers from an acidic dyebath.

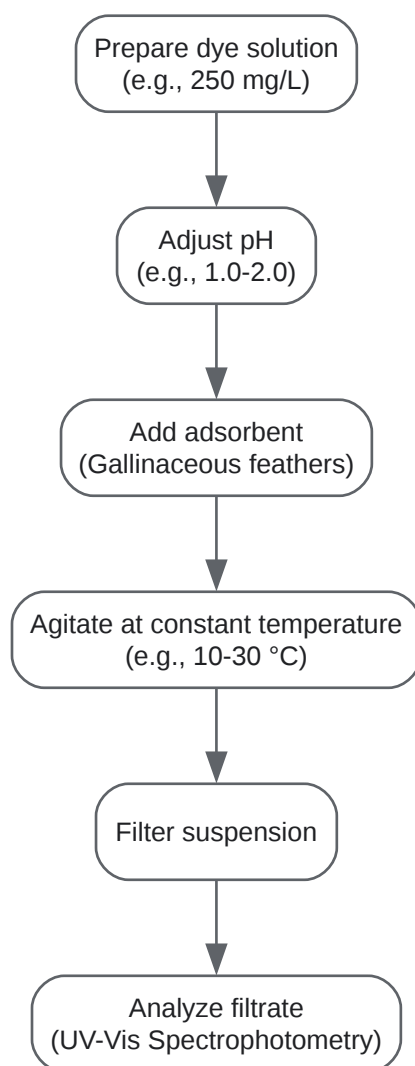
Protocol:

- **Dye Bath Preparation:** A dyebath is prepared with a pH between 5 and 6. A leveling agent (e.g., 1% Albegal B) is typically added to ensure even dye uptake.
- **Dyeing Process:** The temperature of the dyebath is raised to 70-75 °C and maintained for 15-60 minutes, depending on the desired depth of shade.
- **Post-Treatment:** For deeper shades (greater than 10%), a post-treatment with a weak alkali, such as ammonia, at a pH of 8.5 and a temperature of 80 °C for 15 minutes can be employed to ensure full fixation of the dye.

## Environmental Remediation: Adsorption and Photodegradation

Studies have investigated the removal of **Lanasol Yellow 4G** from aqueous solutions using natural zeolite as an adsorbent and for photocatalytic degradation.

### 3.3.1. Adsorption on Natural Zeolite



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Caption: Experimental workflow for adsorption studies.

Methodology:

- A solution of **Lanasol Yellow 4G** is prepared at a known concentration.
- The pH of the solution is adjusted to the desired value. Studies have shown that lower pH values (1.0-2.0) favor adsorption.
- A known amount of the adsorbent (e.g., gallinaceous feathers) is added to the dye solution.
- The mixture is agitated at a constant temperature for a set period to reach equilibrium.

- The suspension is then filtered, and the concentration of the remaining dye in the filtrate is determined using UV-Visible spectrophotometry at its  $\lambda_{\text{max}}$  of approximately 396 nm.

### 3.3.2. Photocatalytic Degradation

Photocatalytic degradation of **Lanasol Yellow 4G** has been demonstrated using natural zeolite, which can be enhanced by laser treatment of the zeolite.

Methodology:

- A suspension of the photocatalyst (e.g., natural zeolite) in a **Lanasol Yellow 4G** solution is prepared.
- The suspension is stirred in a photoreactor.
- The solution is irradiated with a UV-A lamp ( $\lambda_{\text{max}}$  = 355 nm).
- The degradation of the dye is monitored over time by measuring the absorbance of the solution at its  $\lambda_{\text{max}}$  (~400 nm) using a UV-Visible spectrophotometer.

## Analytical Methods

The primary analytical method for the quantification of **Lanasol Yellow 4G** in solution is UV-Visible Spectrophotometry. The concentration of the dye can be determined by measuring its absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ), which is approximately 400 nm.

For the separation and analysis of **Lanasol Yellow 4G** and other reactive dyes in complex mixtures, High-Performance Liquid Chromatography (HPLC) is a suitable technique. While a specific protocol for **Lanasol Yellow 4G** is not readily available in the public domain, general methods for reactive dyes often employ reversed-phase columns (e.g., C18) with a gradient elution of a buffered mobile phase and an organic modifier like acetonitrile. Detection is typically performed using a UV-Vis or diode-array detector.

## Safety and Handling

**Lanasol Yellow 4G** is classified as a sensitizer and may cause sensitization by inhalation and skin contact. It is important to handle the dye powder in a well-ventilated area and to use

appropriate personal protective equipment, including gloves, safety glasses, and a dust mask. The material is not flammable.

This technical guide provides a solid foundation for understanding the chemical nature and experimental utility of **Lanasol Yellow 4G**. For more specific applications, further investigation into specialized literature may be required.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Lanasol Yellow 4G MSDS CasNo.70247-70-0 [m.lookchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Lanasol Yellow 4G chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3056300#lanasol-yellow-4g-chemical-properties-and-structure]

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